

# Essential Safety and Disposal Guidance for GSK1838705A

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## Compound of Interest

Compound Name: GSK1838705A

Cat. No.: B1684688

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This document provides crucial safety and logistical information for the proper handling and disposal of **GSK1838705A**, a potent inhibitor of IGF-1R, IR, and ALK.<sup>[1][2][3][4]</sup> The following procedures are based on general best practices for handling potent chemical compounds in a laboratory setting. It is imperative to consult your institution's specific safety protocols and the official Safety Data Sheet (SDS) for **GSK1838705A**, if available from your supplier.

## I. Chemical and Physical Properties

A summary of the key quantitative data for **GSK1838705A** is presented below.

Property	Value	Source
Molecular Formula	C27H27FN8O3	PubChem <sup>[5]</sup>
Molecular Weight	530.6 g/mol	PubChem <sup>[5]</sup>
IC50 (IGF-1R)	2.0 nM	MedChemExpress <sup>[4][6]</sup>
IC50 (Insulin Receptor)	1.6 nM	MedChemExpress <sup>[4][6]</sup>
IC50 (ALK)	0.5 nM	MedChemExpress <sup>[4][6]</sup>
Solubility in DMSO	≥ 100 mg/mL	MedchemExpress <sup>[6]</sup>
Storage Temperature	-20°C	Sigma-Aldrich

## II. Proper Disposal Procedures

While a specific Safety Data Sheet for **GSK1838705A** was not found in the public domain, the following are general step-by-step procedures for the disposal of potent, solid chemical compounds, based on standard laboratory safety guidelines.

### Step 1: Personal Protective Equipment (PPE)

- Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., nitrile) when handling **GSK1838705A**.[\[7\]](#)

### Step 2: Waste Segregation and Collection

- Collect all waste contaminated with **GSK1838705A**, including unused solid compound, contaminated labware (e.g., pipette tips, vials), and disposable PPE, in a dedicated, clearly labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

### Step 3: Decontamination

- Decontaminate surfaces and non-disposable equipment that have come into contact with **GSK1838705A** using a suitable solvent (e.g., ethanol or a specialized lab cleaning agent) followed by a thorough wash. Collect all cleaning materials as hazardous waste.

### Step 4: Storage of Waste

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials, until it is collected for disposal.[\[7\]](#)

### Step 5: Final Disposal

- Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal contractor.
- Ensure that the waste is transported and disposed of in accordance with all local, state, and federal regulations. Discharge into the environment must be avoided.[\[7\]](#)

### III. Accidental Release Measures

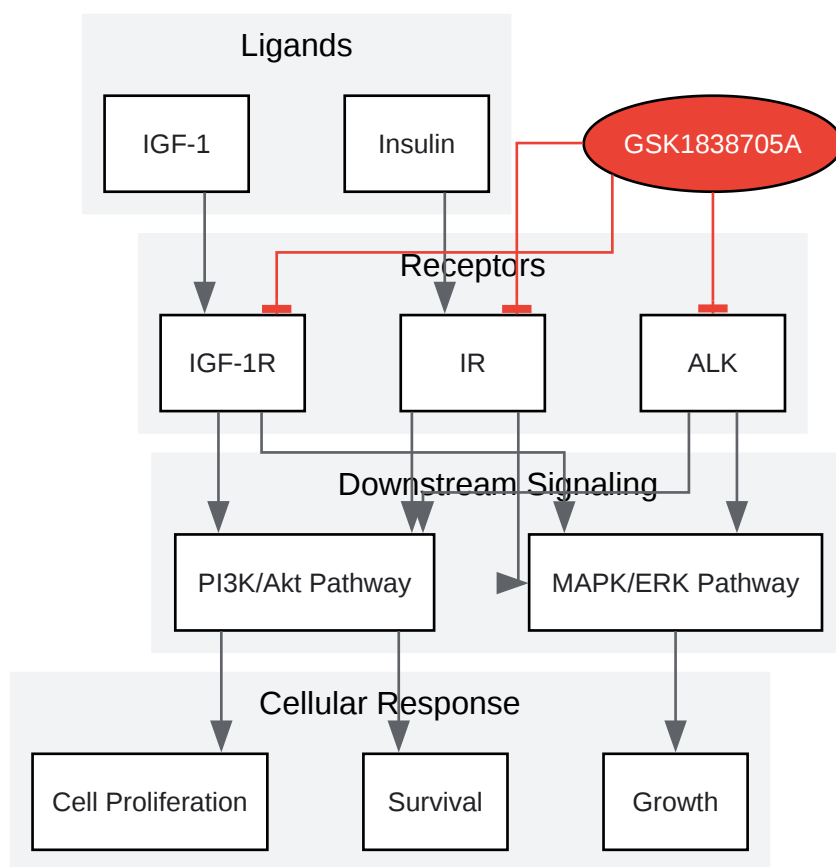
In the event of a spill, follow these emergency procedures:

- **Evacuate and Secure:** Evacuate the immediate area and prevent unauthorized personnel from entering. Ensure adequate ventilation.<sup>[7]</sup>
- **Control Ignition Sources:** Remove all sources of ignition from the spill area.<sup>[7]</sup>
- **Contain the Spill:** For a solid spill, carefully sweep or scoop the material into a suitable, labeled container for disposal. Avoid generating dust.<sup>[7]</sup> For a solution, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container.
- **Decontaminate the Area:** Clean the spill area thoroughly as described in the decontamination procedure above.
- **Report the Incident:** Report the spill to your laboratory supervisor and EHS office immediately.

### IV. Signaling Pathway and Experimental Workflow

Signaling Pathway Inhibition by **GSK1838705A**

**GSK1838705A** is a potent inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R), the Insulin Receptor (IR), and Anaplastic Lymphoma Kinase (ALK).<sup>[1][2][3][4]</sup> The diagram below illustrates the points of inhibition in these critical signaling pathways.

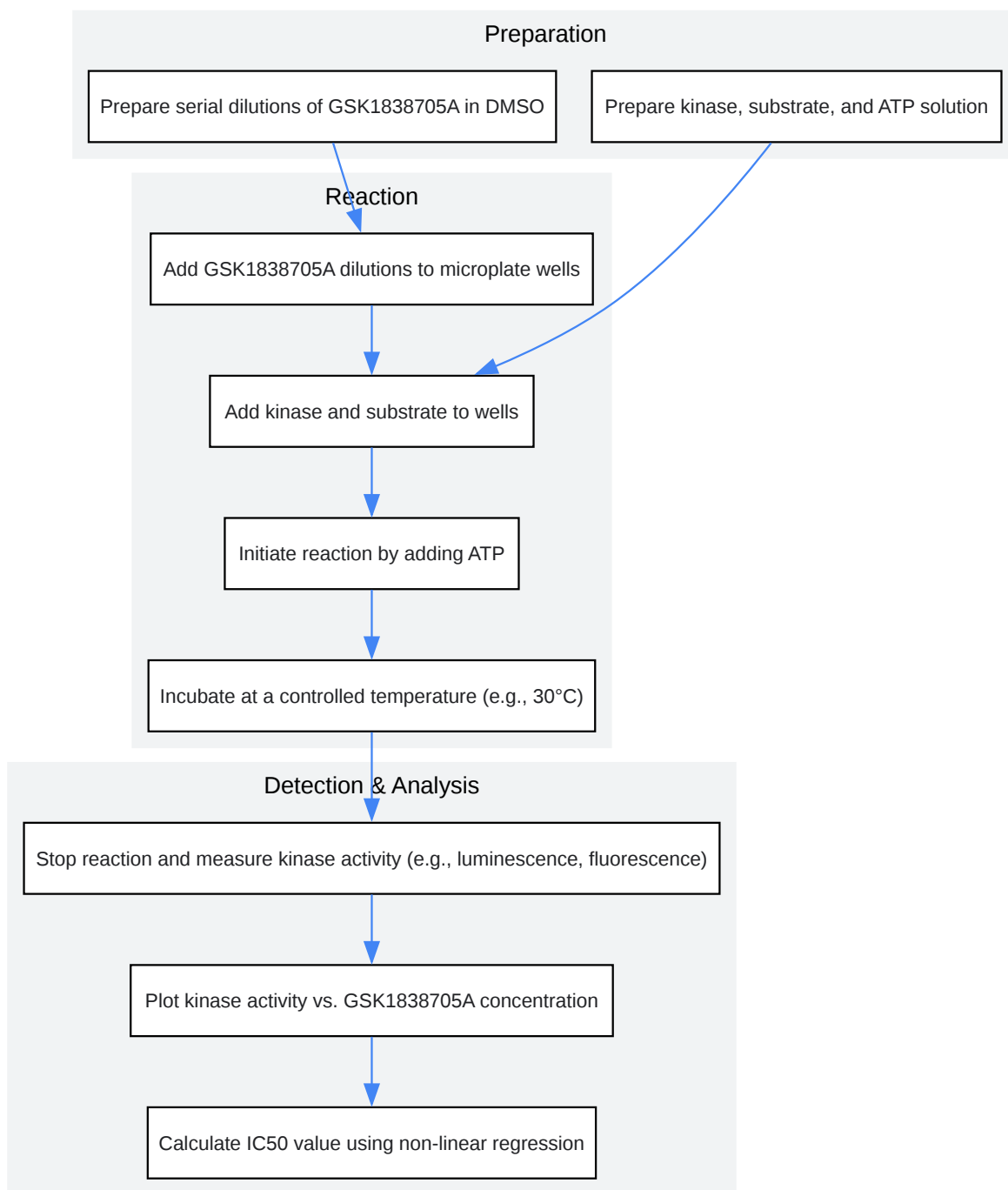


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Caption: Inhibition of IGF-1R, IR, and ALK signaling by **GSK1838705A**.

Experimental Workflow: In Vitro Kinase Assay

The following is a generalized protocol for determining the inhibitory activity (IC<sub>50</sub>) of **GSK1838705A** against a target kinase, based on methodologies described for similar compounds.<sup>[3][8]</sup>



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Caption: Workflow for an in vitro kinase inhibition assay.

By adhering to these safety and disposal protocols, researchers can minimize risks and ensure the safe handling of **GSK1838705A** in the laboratory environment.

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